

A Comprehensive Analysis of 4-Chloro-4'-methoxybenzophenone and its Isomeric Relatives

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	4-Chloro-3-fluoro-4'-methoxybenzophenone
CAS No.:	760192-86-7
Cat. No.:	B1323945

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Senior Application Scientist Note: Initial research into "**4-Chloro-3-fluoro-4'-methoxybenzophenone**" did not yield a specific, well-documented compound with a dedicated CAS number in the provided search results. However, several structurally similar and commercially available isomers with significant applications were identified. This guide will focus on the extensively studied 4-Chloro-4'-methoxybenzophenone (CAS: 10547-60-1), a key intermediate in various synthetic processes. We will also provide context by acknowledging its close structural isomers, including 4-Chloro-3-fluoro-3'-methoxybenzophenone (CAS: 750633-76-2) and 3-Chloro-4-fluoro-4'-methoxybenzophenone (CAS: 760192-87-8). This approach ensures the delivery of a technically robust and practically applicable document for researchers and drug development professionals.

Introduction to Substituted Benzophenones in Medicinal Chemistry

Benzophenones are a class of aromatic ketones that serve as versatile scaffolds in organic synthesis and medicinal chemistry. Their rigid diarylketone core can be functionalized with various substituents to modulate their physicochemical and pharmacological properties. Halogenated benzophenones, in particular, are of significant interest due to the profound impact of halogens on molecular conformation, metabolic stability, and binding interactions with biological targets. The introduction of chloro and fluoro groups, as seen in the isomers mentioned, can enhance a molecule's lipophilicity and metabolic resistance, properties that are often desirable in drug candidates.[1][2]

4-Chloro-4'-methoxybenzophenone, the focus of this guide, is a key building block used in the preparation of photosensitizers and UV filters.[3] Its derivatives are also explored for their potential therapeutic applications, leveraging the established role of the benzophenone core in various pharmacologically active compounds.[4]

Physicochemical Properties of 4-Chloro-4'-methoxybenzophenone

A thorough understanding of a compound's physicochemical properties is fundamental to its application in research and development. The table below summarizes the key properties of 4-Chloro-4'-methoxybenzophenone.

Property	Value	Source
CAS Number	10547-60-1	
Molecular Formula	C ₁₄ H ₁₁ ClO ₂	
Molecular Weight	246.69 g/mol	[5]
Appearance	Crystalline compound	[3]
Melting Point	176-178°C	[3]
SMILES	<chem>COC1=CC=C(C=C1)C(=O)C2=CC=C(C=C2)Cl</chem>	
InChI Key	FQCRVNNOMGIYTR-UHFFFAOYSA-N	

Synthesis of 4-Chloro-4'-methoxybenzophenone

The most common and industrially scalable method for synthesizing 4-Chloro-4'-methoxybenzophenone is through a Friedel-Crafts acylation reaction.^[6]^[7] This electrophilic aromatic substitution reaction involves the acylation of an electron-rich aromatic ring, in this case, anisole, with an acyl chloride, 4-chlorobenzoyl chloride, in the presence of a Lewis acid catalyst.

Reaction Mechanism and Key Considerations

The Friedel-Crafts acylation proceeds via the formation of an acylium ion intermediate, which then attacks the anisole ring. The choice of Lewis acid catalyst is critical for the reaction's efficiency. While traditional catalysts like aluminum chloride (AlCl₃) are effective, they are often required in stoichiometric amounts and can lead to waste generation and environmental concerns.^[7] Modern approaches utilize more sustainable and recyclable catalysts.^[7]

Experimental Protocol: Catalytic Synthesis

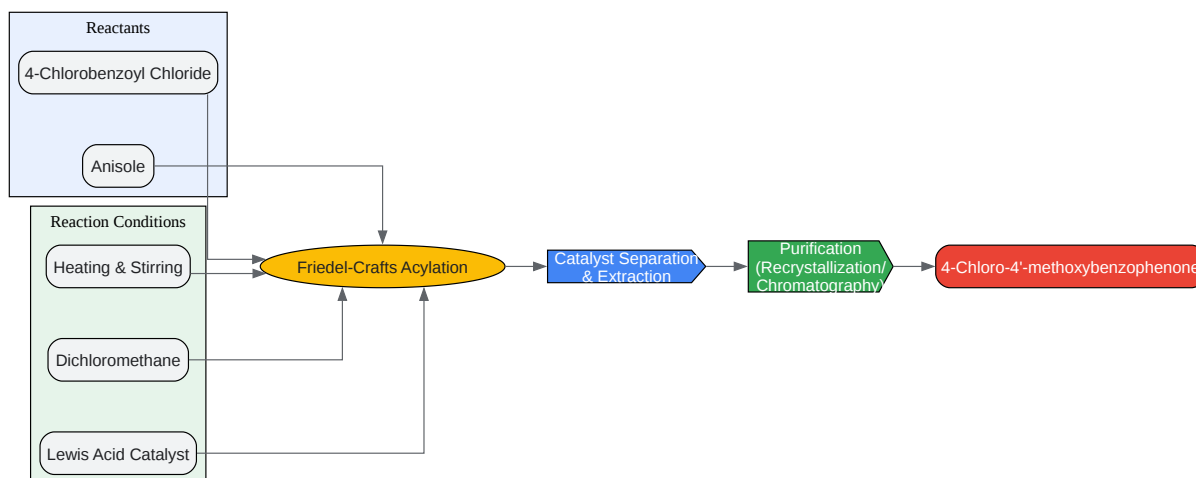
The following protocol is a generalized procedure based on modern catalytic methods for the synthesis of 4-Chloro-4'-methoxybenzophenone.^[7]

Materials:

- Anisole
- 4-Chlorobenzoyl chloride
- Lewis acid catalyst (e.g., reusable magnetic nanoparticle-supported catalyst)^[7]
- Dichloromethane (or another suitable solvent)
- Ethyl acetate
- Anhydrous Magnesium Sulfate (MgSO₄)

Procedure:

- To a reaction vessel, add anisole, 4-chlorobenzoyl chloride, and the Lewis acid catalyst in a suitable solvent like dichloromethane.[7]
- The mixture is then heated and stirred for a specified duration, with the reaction progress monitored by Thin Layer Chromatography (TLC).[7]
- Upon completion, the catalyst is separated. In the case of a magnetic catalyst, this can be achieved using an external magnet.[7]
- The separated catalyst is washed with an organic solvent such as ethyl acetate.[7]
- The organic phases are combined, dried over anhydrous MgSO₄, and the solvent is removed under reduced pressure to yield the crude product.[7]
- The crude 4-chloro-4'-methoxybenzophenone can be further purified by recrystallization or column chromatography.



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Caption: Workflow for the synthesis of 4-Chloro-4'-methoxybenzophenone.

Applications in Drug Development and Chemical Synthesis

Substituted benzophenones are valuable intermediates in the synthesis of a wide range of pharmaceutical compounds and functional materials.

- **Pharmaceutical Intermediates:** 4-Chlorobenzophenone derivatives are crucial intermediates in the synthesis of antihistamines.[4] The structural motif of 4-Chloro-4'-

methoxybenzophenone makes it a candidate for the development of novel therapeutic agents. The chlorine atom can participate in halogen bonding and other non-covalent interactions within a receptor's binding pocket, while the methoxy group can be a key hydrogen bond acceptor or be metabolically cleaved to a hydroxy group, which can then be further functionalized.

- **UV Filters and Photosensitizers:** Benzophenones are known for their ability to absorb UV radiation, which makes them useful as UV filters in various applications.^{[3][8]} The specific substitution pattern on 4-Chloro-4'-methoxybenzophenone influences its absorption spectrum and photochemical properties, making it a valuable reagent in the preparation of photosensitizers.^[3]
- **Building Block for Complex Molecules:** The ketone functionality of 4-Chloro-4'-methoxybenzophenone is a versatile handle for a variety of chemical transformations, including reduction to an alcohol, reductive amination to form an amine, and Grignard reactions to introduce further carbon-based substituents. This chemical reactivity allows for its incorporation into larger, more complex molecular architectures.

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling 4-Chloro-4'-methoxybenzophenone and its precursors.

- **Hazard Identification:** Benzophenone derivatives may cause skin and eye irritation.^{[5][9]} It is recommended to handle this compound in a well-ventilated area or a fume hood.^[10]
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, gloves, and a lab coat, when working with this compound.^[10]
- **First Aid Measures:**
 - In case of skin contact: Wash off with soap and plenty of water.^[10]
 - In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes.^[10]
 - If inhaled: Move the person into fresh air.^[10]

- If swallowed: Rinse mouth with water. Do not induce vomiting.[10] In all cases of exposure, seek medical attention if symptoms persist.
- Storage: Store in a tightly closed container in a dry and well-ventilated place.

Conclusion

4-Chloro-4'-methoxybenzophenone is a valuable and versatile chemical intermediate with significant applications in pharmaceutical research and materials science. Its synthesis via Friedel-Crafts acylation is well-established, with ongoing research focused on developing more sustainable catalytic methods. A comprehensive understanding of its physicochemical properties, synthetic routes, and safety protocols is essential for its effective and safe utilization in the laboratory and in industrial settings. The continued exploration of this and related substituted benzophenones is likely to yield novel compounds with important biological activities and material properties.

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- To cite this document: BenchChem. [A Comprehensive Analysis of 4-Chloro-4'-methoxybenzophenone and its Isomeric Relatives]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1323945/docs#a-comprehensive-analysis-of-4-chloro-4-methoxybenzophenone-and-its-isomeric-relatives>]

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